

The Discovery of Lidamidine Hydrochloride: A Technical Review of its Initial Research

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Compound of Interest

Compound Name: *Lidamidine hydrochloride*

Cat. No.: *B10858486*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the initial discovery and characterization of **Lidamidine hydrochloride** (formerly WHR-1142A), a potent antidiarrheal agent. The information is compiled from foundational research articles, offering insights into its synthesis, pharmacological properties, and mechanism of action.

Core Data Summary

Chemical and Physical Properties

Property	Value
IUPAC Name	1-(2,6-dimethylphenyl)-3-(N'-methylcarbamimidoyl)urea hydrochloride
Synonyms	Lidamidine HCl, WHR-1142A, 1-(2',6'-Dimethylphenyl)-3-amidinourea hydrochloride
Molecular Formula	C ₁₁ H ₁₇ ClN ₄ O
Molecular Weight	256.73 g/mol
CAS Number	65009-35-0

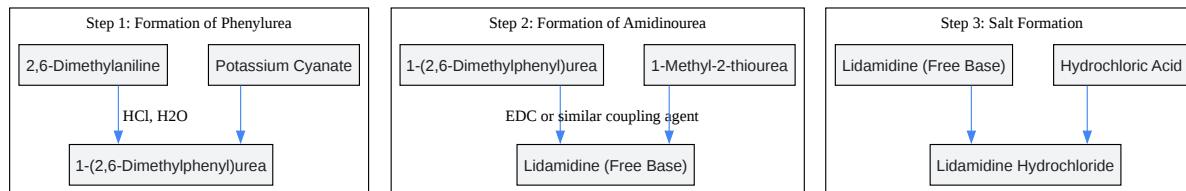
Acute Toxicity Data

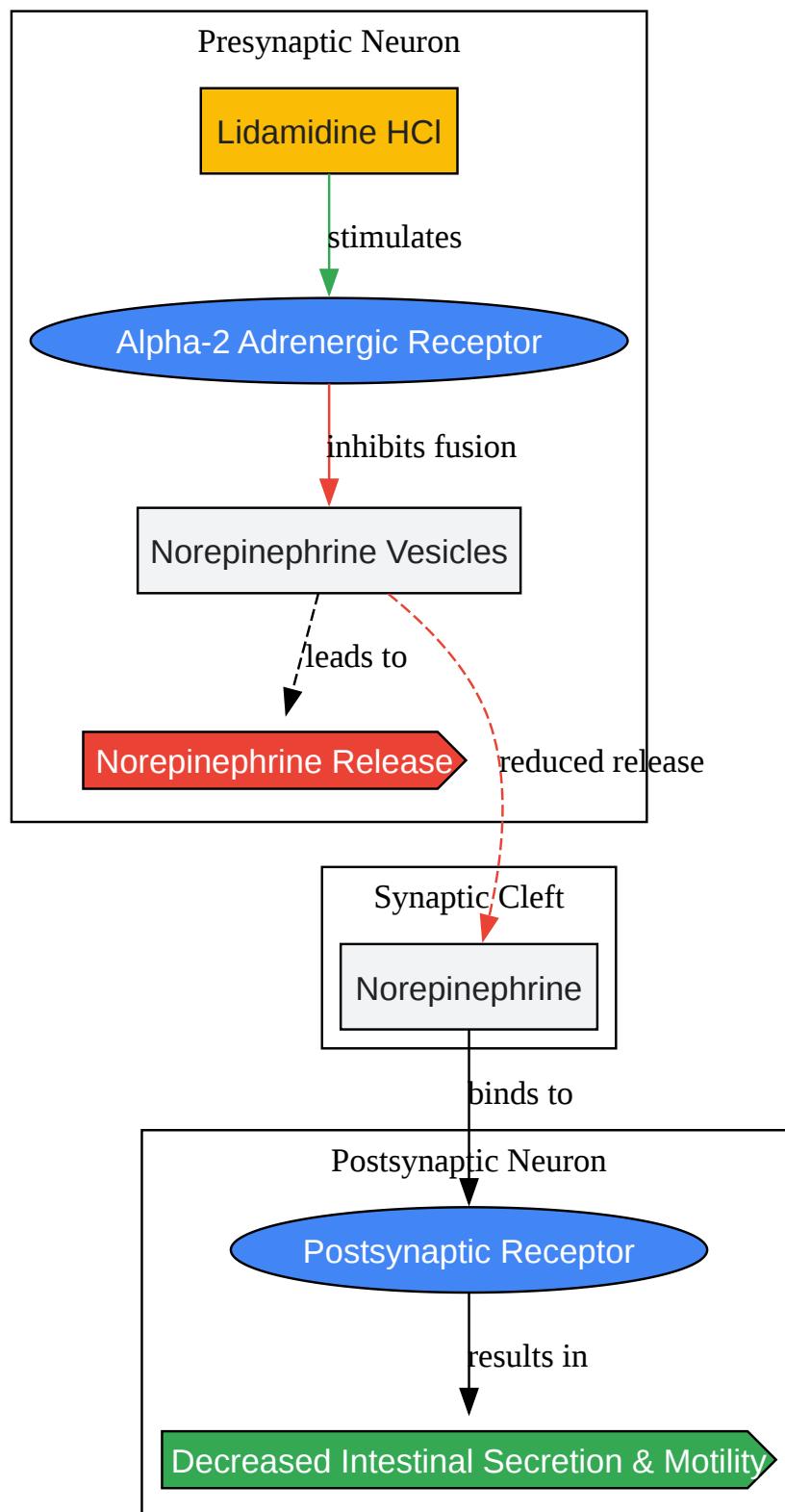
The following table summarizes the acute oral toxicity (LD50) of **Lidamidine hydrochloride** in rodents as determined in early studies.[\[1\]](#)

Species	Sex	Acute Oral LD50 (mg/kg) (95% Confidence Interval)
Mouse	Male	260 (208, 328)
Rat	Male	267 (212, 336)
Rat	Female	160 (130, 197)

Proposed Synthesis Pathway

While the original primary literature detailing the exact synthesis of **Lidamidine hydrochloride** is not readily available, a plausible synthetic route can be proposed based on established organic chemistry principles and published syntheses of structurally related amidinourea compounds. The following multi-step synthesis is a representative pathway.





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References

- 1. [encyclopedia.com](https://www.encyclopedia.com) [encyclopedia.com]
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